

Proper Disposal of Drometrizole Trisiloxane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Drometrizole trisiloxane*

Cat. No.: *B123347*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **drometrizole trisiloxane**, a common UV filter in cosmetic and pharmaceutical research. Adherence to these guidelines will help maintain a safe laboratory environment and ensure compliance with regulatory standards.

Key Properties of Drometrizole Trisiloxane

A summary of the key physical, chemical, and toxicological properties of **drometrizole trisiloxane** is provided in the table below. This information is critical for a comprehensive understanding of the substance and for making informed safety and disposal decisions.

Property	Value	Reference
Chemical Name	2-(2H-Benzotriazol-2-yl)-6-{3-[bis(trimethylsiloxy)methylsilyl]isobutyl}-p-cresol	[1]
Synonyms	Silatrizole, Mexoryl XL	[1][2]
CAS Number	155633-54-8	[1]
Appearance	Pale Yellow Semi-Solid / Off-white to pale beige waxy solid	[3][4]
Melting Point	48-55°C	[3][5]
Flash Point	>100°C	[3]
Oral LD50 (Rat)	> 2000 mg/kg	[1]
Dermal LD50 (Rat)	> 2000 mg/kg	[1]
Aquatic Hazard	H413: May cause long lasting harmful effects to aquatic life	[6]

Step-by-Step Disposal Protocol

The disposal of **drometrizole trisiloxane** must be conducted in a manner that minimizes environmental impact and adheres to local, state, and federal regulations. While not classified as a hazardous waste under the Resource Conservation and Recovery Act (RCRA), its potential for long-lasting aquatic harm necessitates careful disposal.[1][6]

1. Waste Identification and Segregation:

- **Unused Product:** Pure, unadulterated **drometrizole trisiloxane** should be collected in a designated, clearly labeled waste container.
- **Contaminated Materials:** Personal protective equipment (PPE) such as gloves and lab coats, as well as lab supplies (e.g., weigh boats, contaminated glassware) that have come into contact with **drometrizole trisiloxane**, should be collected separately.

- Solutions: Solutions containing **drometrizole trisiloxane** should be collected in a labeled, sealed container. Do not mix with other solvent waste streams unless compatibility has been confirmed.

2. Containerization and Labeling:

- Use chemically resistant containers for all **drometrizole trisiloxane** waste.
- Clearly label each container with "**Drometrizole Trisiloxane** Waste" and include the concentration and any other components if it is a mixture.
- Ensure containers are sealed to prevent spills or releases.

3. Storage of Waste:

- Store waste containers in a designated, well-ventilated secondary containment area.
- Store away from incompatible materials, particularly strong oxidizing agents.[3]

4. Disposal Procedure:

- Consult with your institution's Environmental Health and Safety (EHS) department. They will provide specific guidance based on local regulations and available disposal facilities.
- Professional Waste Disposal: Arrange for the collection of the waste by a licensed chemical waste disposal company. This is the recommended and most common method for laboratory chemical waste.
- Do not dispose of **drometrizole trisiloxane** down the drain or in regular trash. This is to prevent its release into the environment, where it may cause long-lasting harm to aquatic life. [6]
- Empty Containers: Empty containers or liners may retain product residues. These should be disposed of in the same manner as the chemical itself.[1]

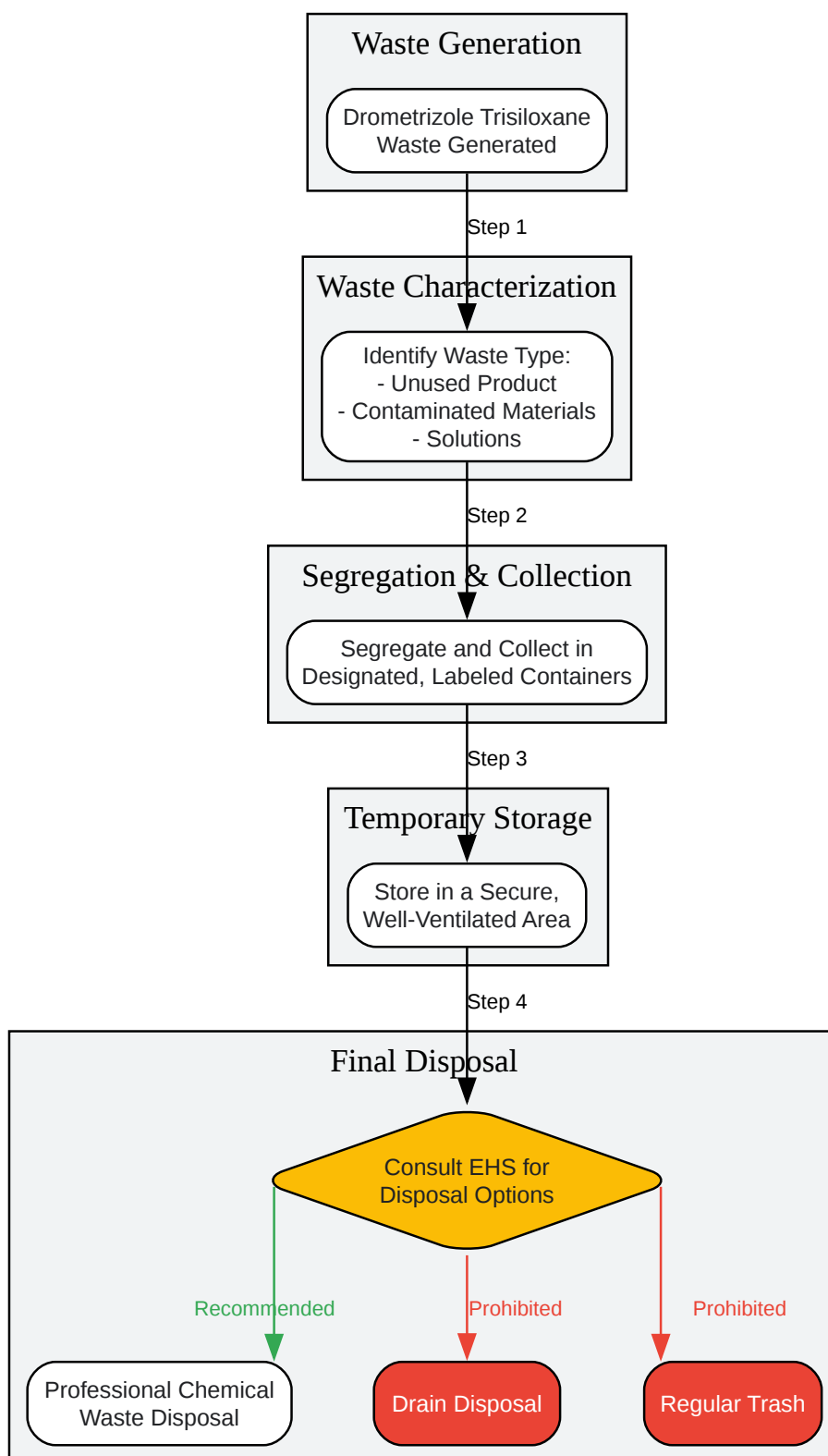
5. Accidental Release Measures:

- In the event of a spill, avoid generating dust.[1]

- Wear appropriate PPE, including gloves and eye protection.[3]
- Contain the spill and collect the material using a method that does not create dust (e.g., sweeping up or vacuuming).[1]
- Place the spilled material into a sealed, labeled container for disposal.[3]
- Clean the spill area thoroughly to remove any residual contamination.[1]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **drometrizole trisiloxane** waste.



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Drometrizole Trisiloxane Disposal Workflow

This guide is intended to provide a framework for the safe disposal of **drometrizole trisiloxane**. Always prioritize the specific guidelines and procedures established by your institution's Environmental Health and Safety department. By following these procedures, you contribute to a safer laboratory environment and the protection of our ecosystem.

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- To cite this document: BenchChem. [Proper Disposal of Drometrizole Trisiloxane: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123347#drometrizole-trisiloxane-proper-disposal-procedures>]

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